

Application Notes and Protocols: Extending the Shelf Life of Industrial Oils with Antioxidants

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Compound of Interest

Compound Name: *Antioxidant 25*

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Introduction

Industrial oils, such as turbine, hydraulic, and compressor oils, are susceptible to oxidative degradation under operating conditions of high temperatures, pressures, and exposure to air and metal catalysts. This degradation leads to an increase in viscosity, the formation of sludge and varnish, and an increase in acidity, ultimately reducing the service life of the lubricant and potentially causing equipment failure. Antioxidant additives are crucial for inhibiting this oxidative process and extending the shelf life of industrial oils.^[1]

This document provides a detailed overview of the application of two primary classes of antioxidants in industrial oils: Hindered Phenols and Aromatic Amines. It includes their mechanisms of action, comparative performance data, and detailed protocols for evaluating their efficacy.

Antioxidant Mechanisms of Action

Primary antioxidants function as radical scavengers, interrupting the free-radical chain reaction of oxidation.^[2]

Hindered Phenolic Antioxidants

Hindered phenolic antioxidants, such as Butylated Hydroxytoluene (BHT), donate a hydrogen atom from their hydroxyl group to peroxy radicals (ROO[•]), forming a stable phenoxy radical and

a hydroperoxide. This phenoxy radical is sterically hindered, which prevents it from propagating the oxidation chain.[3][4]

Aromatic Amine Antioxidants

Aromatic amine antioxidants, like alkylated diphenylamines (ADPAs), also act as hydrogen donors to scavenge free radicals. They are particularly effective at higher temperatures and can exhibit a synergistic effect when used in combination with phenolic antioxidants.[1][5]

Data Presentation: Comparative Performance of Antioxidants

The selection of an antioxidant depends on the base oil type and the operating conditions. The following tables summarize the performance of different antioxidant systems in Group I and Group II turbine oils, as evaluated by a modified Turbine Oil Stability Test (TOST, ASTM D943) without the presence of water.[6]

Table 1: Antioxidant Performance in Group II Turbine Oils[6]

Antioxidant System	Treat Rate (wt%)	TOST Results (Hours to TAN >2.0 mgKOH/g)	Appearance after 10,000+ hours
Hindered Phenol (HP) + Diphenylamine (DPA)	0.15	>10,000	Clear, no precipitate
HP + DPA	0.20	>10,000	Clear, no precipitate
Dithiocarbamate (DTC) + Tolutriazole Derivative (TD)	0.37	>10,000	Clear, no precipitate
DTC + TD + HP	0.51	>10,000	Clear, no precipitate

Table 2: Antioxidant Performance in Group I Turbine Oils[6]

Antioxidant System	Treat Rate (wt%)	TOST Results (Hours to TAN >2.0 mgKOH/g)	Appearance after 10,000+ hours
Hindered Phenol (HP) + Alkylated Diphenylamine (ADPA)	0.25	>10,000	Clear, no precipitate, slight viscosity increase
HP + ADPA	0.50	>10,000	Clear, no precipitate, slight viscosity increase
Dithiocarbamate (DTC) + Tolutriazole Derivative (TD)	0.37	<5,000	Precipitate observed
DTC + TD + HP	0.51	<5,000	Precipitate observed

Experimental Protocols

The following are detailed protocols for key experiments used to evaluate the performance of antioxidants in industrial oils.

Protocol for Rotating Pressure Vessel Oxidation Test (RPVOT) - ASTM D2272

This test method evaluates the oxidation stability of new and in-service turbine oils under accelerated conditions.[\[7\]](#)

4.1.1 Apparatus

- Rotating pressure vessel
- Glass container
- Copper catalyst coil
- Pressure gauge

- Constant temperature bath (150°C)

4.1.2 Reagents

- Oxygen (99.5% purity)
- Distilled water

4.1.3 Procedure

- Place a 50g sample of the test oil, 5g of distilled water, and a polished copper catalyst coil into the glass container.[\[8\]](#)
- Place the glass container inside the pressure vessel.
- Seal the vessel and charge it with oxygen to a pressure of 90 psi (620 kPa) at room temperature.[\[9\]](#)
- Place the sealed vessel into the constant temperature bath, maintained at 150°C.
- Rotate the vessel at a constant rate of 100 rpm.[\[9\]](#)
- Monitor the pressure inside the vessel. The test is complete when the pressure drops by 25 psi (175 kPa) from the maximum pressure reached.[\[8\]](#)
- Record the time in minutes to reach the pressure drop. This is the RPVOT result.

Protocol for Turbine Oil Oxidation Stability Test (TOST) - ASTM D943

This test method is used to evaluate the oxidation stability of inhibited mineral oils in the presence of water, oxygen, and metal catalysts.[\[10\]](#)

4.2.1 Apparatus

- Oxidation test tube
- Oxygen delivery tube

- Heating bath (95°C)
- Iron and copper catalyst coils

4.2.2 Reagents

- Oxygen (99.5% purity)
- Distilled water

4.2.3 Procedure

- Prepare and clean the glassware and catalyst coils as per the ASTM D943 standard.[11]
- Fill the oxidation test tube with 300 mL of the oil sample.[12]
- Add 60 mL of distilled water to the oil sample.[13]
- Place the iron and copper catalyst coils in the oil.[12]
- Insert the oxygen delivery tube and place the test tube in the heating bath at 95°C.[12]
- Bubble oxygen through the sample at a specified rate.
- Periodically withdraw small aliquots of the oil to test for Total Acid Number (TAN) according to ASTM D664.
- The test is complete when the TAN reaches 2.0 mg KOH/g.[11]
- Record the total test time in hours.

Protocol for Total Acid Number (TAN) - ASTM D664

This test method determines the acidic constituents in petroleum products.[14]

4.3.1 Apparatus

- Potentiometric titrator

- Glass electrode and reference electrode
- Burette
- Beaker

4.3.2 Reagents

- Titration solvent (Toluene, isopropanol, and a small amount of water)[15]
- Potassium hydroxide (KOH) solution in isopropanol (0.1 M)[16]

4.3.3 Procedure

- Dissolve a weighed amount of the oil sample in the titration solvent in a beaker.[16]
- Immerse the electrodes in the solution.
- Titrate the solution with the 0.1 M KOH solution using the burette.
- Record the volume of KOH solution added and the corresponding potential (mV) reading from the titrator.
- The endpoint is the inflection point of the titration curve or a predefined potential.
- Calculate the Total Acid Number in mg KOH/g of the sample.

Protocol for Kinematic Viscosity - ASTM D445

This test method specifies a procedure for determining the kinematic viscosity of liquid petroleum products.[17]

4.4.1 Apparatus

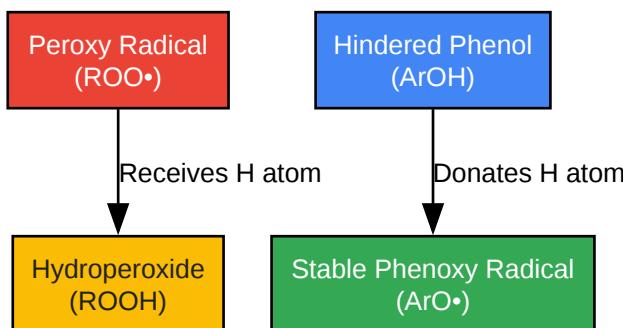
- Calibrated glass capillary viscometer
- Constant temperature bath
- Timer

4.4.2 Procedure

- Select a clean, dry, calibrated viscometer of a size that will result in a flow time of not less than 200 seconds.
- Charge the viscometer with the oil sample in the manner dictated by the design of the instrument.
- Place the charged viscometer into the constant temperature bath long enough to reach the test temperature.
- Measure the time required for the meniscus to pass from the first to the second timing mark. [\[18\]](#)
- Calculate the kinematic viscosity by multiplying the measured flow time by the viscometer constant.[\[19\]](#)

Visualizations

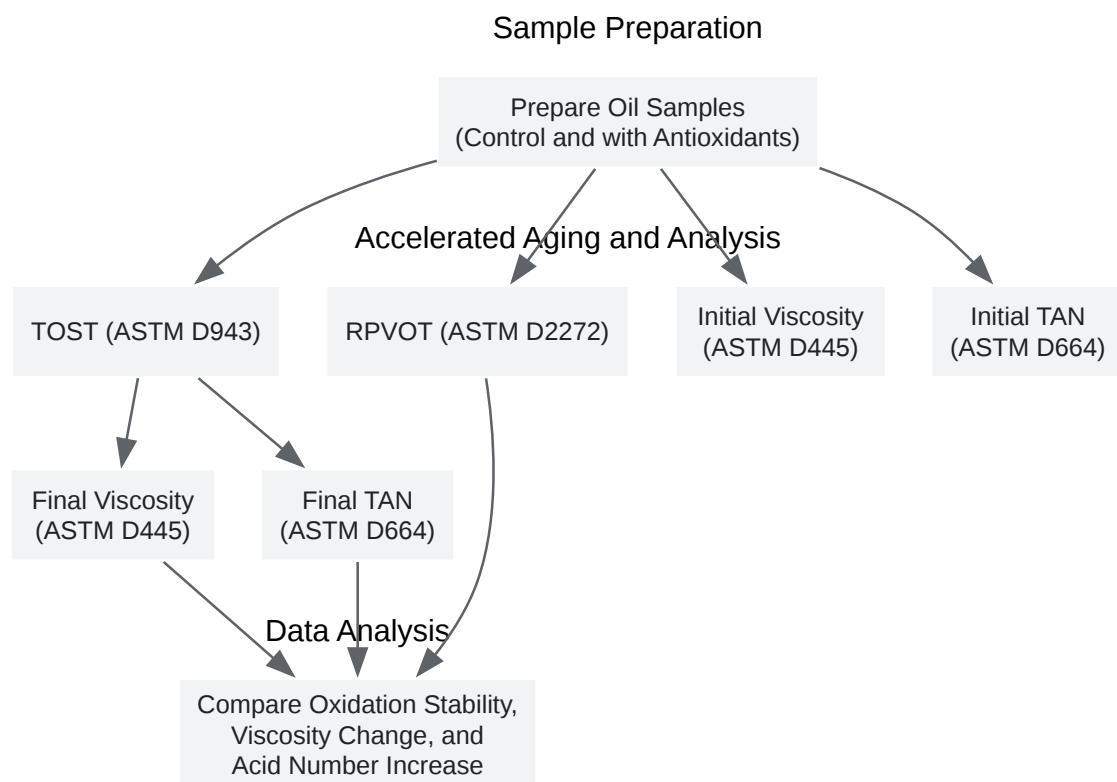
Mechanism of Hindered Phenolic Antioxidant



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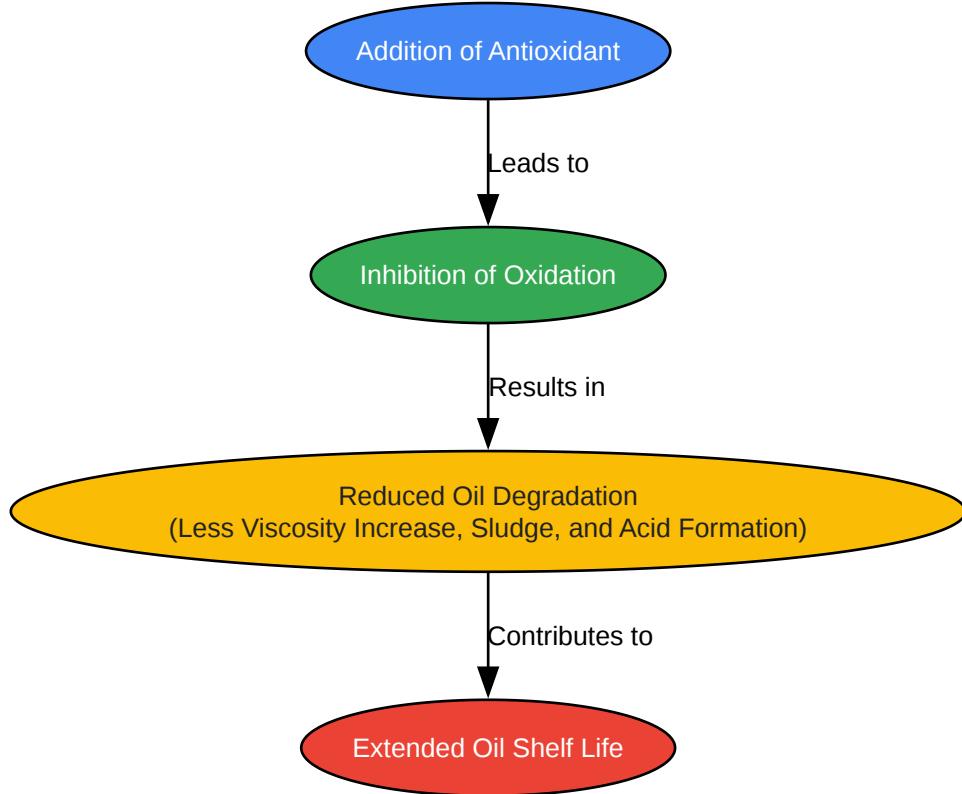
Caption: Radical Scavenging by a Hindered Phenolic Antioxidant.

Experimental Workflow for Antioxidant Evaluation

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Caption: Workflow for Evaluating Antioxidant Performance in Industrial Oils.

Relationship Between Antioxidant Addition and Oil Shelf Life

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